

# Decomposition of strontium thiosulphate solutions over time

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Strontium thiosulphate*

Cat. No.: *B079881*

[Get Quote](#)

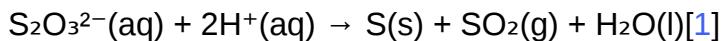
## Strontium Thiosulphate Solutions: Technical Support Center

Welcome to the technical support center for the handling and analysis of **strontium thiosulphate** solutions. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and questions related to the decomposition of these solutions over time.

## Frequently Asked Questions (FAQs)

**Q1:** Why is my clear **strontium thiosulphate** solution turning cloudy or forming a precipitate?

**A1:** The cloudiness or precipitate you are observing is likely due to the decomposition of the thiosulphate ion ( $S_2O_3^{2-}$ ), especially in acidic conditions.<sup>[1]</sup> This decomposition results in the formation of solid, elemental sulfur, which is insoluble in water and appears as a milky or yellowish precipitate.<sup>[1]</sup> The overall reaction in the presence of acid is:



Aqueous solutions of thiosulphate are generally stable in neutral or basic conditions.<sup>[1]</sup>

**Q2:** What factors can accelerate the decomposition of my **strontium thiosulphate** solution?

**A2:** Several factors can accelerate decomposition:

- Low pH (Acidic Conditions): This is the most significant factor.[\[1\]](#) Even exposure to atmospheric carbon dioxide can lower the pH and initiate decomposition over time.[\[2\]](#)
- Presence of Metal Ions: Certain metal ions, like copper(II), can catalyze the decomposition of thiosulphate.[\[3\]](#)
- Increased Temperature: Higher temperatures generally increase the rate of chemical reactions, including the decomposition of thiosulphate.
- Exposure to Light: While less documented for thiosulphates, UV light can be a catalyst for various chemical decompositions. It is good practice to store solutions in amber bottles.

**Q3:** What are the expected decomposition products of **strontium thiosulphate** in an aqueous solution?

**A3:** The primary decomposition products in an acidic aqueous solution are elemental sulfur (S), which appears as a solid precipitate, and sulfur dioxide (SO<sub>2</sub>), which is a gas but is also soluble in water.[\[1\]](#) In air, **strontium thiosulphate** can decompose to form strontium sulfate (SrSO<sub>4</sub>) and sulfur.[\[4\]](#)[\[5\]](#)

**Q4:** How can I prepare a stable stock solution of **strontium thiosulphate**?

**A4:** To prepare a more stable solution, consider the following:

- Use high-purity, recently boiled, and cooled deionized or distilled water to minimize dissolved gases like CO<sub>2</sub>.
- Prepare the solution at a neutral or slightly alkaline pH. A small amount of a base, such as sodium carbonate, can be added as a stabilizer.
- Store the solution in a tightly sealed, amber glass bottle to protect it from light and atmospheric CO<sub>2</sub>.
- Store at a cool, consistent temperature.

**Q5:** Is there a difference in stability between **strontium thiosulphate** and sodium thiosulphate solutions?

A5: While the fundamental chemistry of the thiosulphate ion is the same, there can be differences in solubility and crystal properties. **Strontium thiosulphate** is moderately soluble in water.[4][5] The literature notes that aqueous solutions of **strontium thiosulphate** have a tendency to decompose, which can hinder the growth of large single crystals.[6][7]

## Troubleshooting Guides

Issue 1: Unexpected precipitate formation during an experiment.

- Check the pH of your solution: Use a calibrated pH meter. If the pH is acidic, this is the likely cause.
- Review your reagents: Ensure that none of the other reagents being added are acidic or contain metal catalysts.
- Control the temperature: If the experiment is run at elevated temperatures, consider if the decomposition is accelerated and if the experimental temperature can be lowered.
- Consider the age of the solution: If you are using an older stock solution, it may have already begun to decompose. It is often best to use freshly prepared solutions.

Issue 2: Inconsistent results in titrations or other quantitative analyses.

- Standardize your solution frequently: Due to its potential for decomposition, the concentration of a **strontium thiosulphate** solution can change over time. It is crucial to standardize it against a primary standard before use.
- Minimize reaction time in acidic media: If your analysis involves an acidic step, perform the titration or measurement quickly and with efficient stirring to minimize decomposition.[2]
- Maintain a consistent temperature: Variations in temperature can affect reaction rates and lead to inconsistent results.

## Experimental Protocols

Protocol 1: Monitoring the Decomposition of **Strontium Thiosulphate** under Acidic Conditions

This protocol uses the formation of colloidal sulfur to monitor the decomposition rate by measuring the opacity of the solution.[\[1\]](#)

#### Materials:

- 0.1 M **Strontium Thiosulphate** ( $\text{SrS}_2\text{O}_3$ ) solution
- 1.0 M Hydrochloric Acid (HCl)
- Deionized water
- Spectrophotometer or a light sensor with a stable light source
- Cuvettes or a clear reaction vessel
- Stir plate and stir bar
- Stopwatch

#### Methodology:

- Prepare a series of **strontium thiosulphate** solutions with varying concentrations by diluting the 0.1 M stock solution with deionized water.
- Place a known volume of the **strontium thiosulphate** solution into a cuvette or reaction vessel.
- Place the vessel in the spectrophotometer or in front of the light sensor and start stirring at a constant rate.
- Initiate the reaction by adding a small, known volume of 1.0 M HCl and simultaneously start the stopwatch.
- Record the absorbance or light transmittance at regular time intervals until the solution becomes opaque or a significant change is observed.
- The rate of reaction can be determined by plotting the change in absorbance/transmittance against time.

## Protocol 2: Preparation of **Strontium Thiosulphate** Pentahydrate Crystals

This protocol describes a method for synthesizing **strontium thiosulphate** crystals.[\[4\]](#)[\[5\]](#)

### Materials:

- Sodium Thiosulphate ( $\text{Na}_2\text{S}_2\text{O}_3$ )
- Strontium Chloride ( $\text{SrCl}_2$ )
- Deionized water
- Beakers
- Filter paper

### Methodology:

- Prepare separate aqueous solutions of sodium thiosulphate and strontium chloride.
- Slowly add the sodium thiosulphate solution to the strontium chloride solution with stirring.  
The following reaction will occur:  $\text{SrCl}_2(\text{aq}) + \text{Na}_2\text{S}_2\text{O}_3(\text{aq}) \rightarrow \text{SrS}_2\text{O}_3(\text{s}) + 2\text{NaCl}(\text{aq})$ .
- **Strontium thiosulphate** is moderately soluble, so the solution may need to be concentrated to induce crystallization. Evaporate the water at a low temperature to avoid decomposition.  
[\[4\]](#)[\[5\]](#)
- Cool the solution to allow the **strontium thiosulphate** pentahydrate ( $\text{SrS}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ ) crystals to form.
- Collect the crystals by filtration and wash them with a small amount of cold water.
- Dry the crystals at room temperature.

## Data Presentation

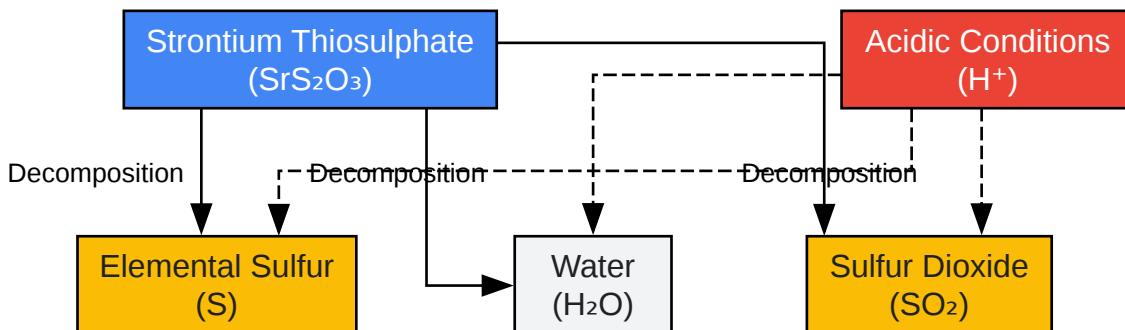
Table 1: Effect of Initial Concentration on Decomposition Time

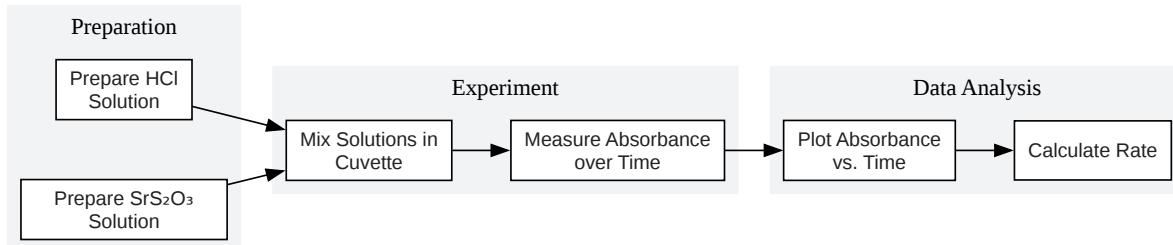
Trial	[SrS <sub>2</sub> O <sub>3</sub> ] (M)	[HCl] (M)	Time to Opacity (s)
1	0.05	0.1	
2	0.04	0.1	
3	0.03	0.1	
4	0.02	0.1	
5	0.01	0.1	

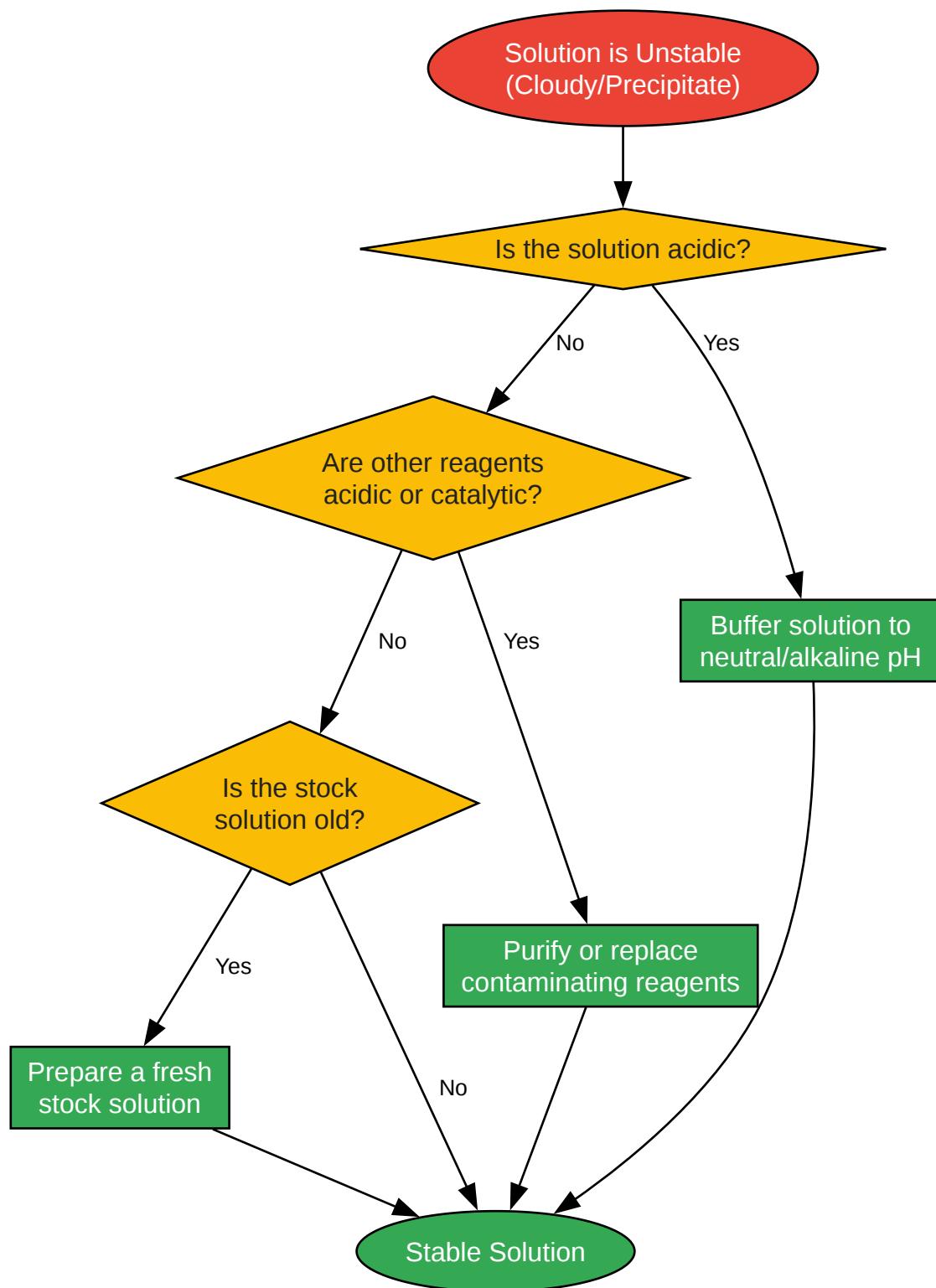
Table 2: Effect of Temperature on Decomposition Rate

Trial	[SrS <sub>2</sub> O <sub>3</sub> ] (M)	[HCl] (M)	Temperature (°C)	Rate Constant (k)
1	0.025	0.1	25	
2	0.025	0.1	35	
3	0.025	0.1	45	

## Visualizations

[Click to download full resolution via product page](#)Caption: Decomposition pathway of **strontium thiosulphate** in acidic conditions.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. luckyscience.com [luckyscience.com]
- 2. Ricca Chemical - Sodium Thiosulfate [riccachemical.com]
- 3. edu.rsc.org [edu.rsc.org]
- 4. STRONTIUM THIOSULFATE [chemicalbook.com]
- 5. STRONTIUM THIOSULFATE CAS#: [m.chemicalbook.com]
- 6. journals.iucr.org [journals.iucr.org]
- 7. Strontium thiosulphate | 15123-90-7 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Decomposition of strontium thiosulphate solutions over time]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b079881#decomposition-of-strontium-thiosulphate-solutions-over-time>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)